

Technical Support Center: Managing the Reactivity of Strontium Peroxide with Combustible Materials

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Compound of Interest

Compound Name: *Strontium peroxide*

Cat. No.: *B074079*

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides essential guidance on managing the reactivity of **strontium peroxide** with combustible materials. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues you may encounter during your experiments.

Troubleshooting Guides

Issue 1: Unexpected Exothermic Reaction or Ignition When Mixing Strontium Peroxide with an Organic Solvent.

Question: I observed a sudden temperature increase and a small fire when I mixed **strontium peroxide** with [Organic Solvent, e.g., acetone]. What happened and how can I prevent this?

Answer:

Strontium peroxide is a strong oxidizing agent and can react vigorously with organic materials, especially those that are easily oxidized.^{[1][2][3][4]} Acetone, while a common solvent, is a ketone and can be oxidized, leading to a rapid release of energy in the form of

heat and potentially ignition. The reaction is often catalyzed by trace amounts of impurities or water.[3]

Prevention and Mitigation:

- **Avoid Direct Mixing:** Do not directly mix **strontium peroxide** powder with pure, undiluted organic solvents, especially those with low ignition points.
- **Use of Inert Solvents:** If a solvent is necessary, choose a non-combustible or less reactive option. Perfluorinated solvents or highly chlorinated solvents may be suitable alternatives, but compatibility must be verified.
- **Controlled Conditions:** If the experimental procedure requires the use of a combustible solvent, the addition of **strontium peroxide** should be done in a controlled manner (e.g., small portions at a time) in a well-ventilated fume hood, with continuous monitoring of the temperature.[2] An inert atmosphere (e.g., nitrogen or argon) can also be used to prevent ignition.
- **Emergency Preparedness:** Always have appropriate fire extinguishing media readily available. For fires involving strong oxidizers, flooding with water from a safe distance is often recommended to cool the reaction and surrounding materials.[1][5] Do not use dry chemical extinguishers that are not rated for oxidizer fires.

Issue 2: A Mixture of Strontium Peroxide and a Powdered Metal Appears Unstable and Prone to Spontaneous Ignition.

Question: I prepared a mixture of **strontium peroxide** and finely powdered aluminum for a subsequent reaction, but it seems to be generating heat even at room temperature. Is this normal?

Answer:

No, this is not normal and indicates a potentially hazardous situation. Mixtures of strong oxidizers like **strontium peroxide** with finely divided metals, such as aluminum, are highly energetic and can be sensitive to heat, friction, and even static discharge.[1][2] The large

surface area of the powdered metal increases its reactivity, and a slow oxidation process can begin at ambient temperatures, generating heat that can lead to a runaway reaction and spontaneous ignition.[4]

Prevention and Mitigation:

- **Prepare Mixtures Immediately Before Use:** Do not store mixtures of **strontium peroxide** and combustible powders. Prepare only the amount needed for the immediate experiment.
- **Avoid Grinding or Milling:** Do not grind or mill **strontium peroxide** and a combustible material together, as the friction can provide the energy needed for ignition.
- **Control Static Electricity:** Use anti-static mats and wrist straps, and ensure all equipment is properly grounded, especially when handling fine powders.
- **Use of Phlegmatizing Agents:** In some applications, a small amount of an inert material (phlegmatizing agent), such as a high-boiling point oil or wax, can be added to reduce the sensitivity of the mixture. However, the compatibility of this agent must be thoroughly evaluated.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **strontium peroxide** in the context of combustible materials?

A1: The primary hazard is its strong oxidizing potential. **Strontium peroxide** can:

- Intensify fires of combustible materials.[2][4]
- Cause spontaneous ignition when in contact with easily oxidizable materials.[1]
- Form explosive mixtures with finely divided combustible materials, which can be sensitive to heat, shock, or friction.[1][3]

Q2: Which types of combustible materials are most reactive with **strontium peroxide**?

A2: While a comprehensive reactivity list is not available, the following categories of materials are known to be highly incompatible:

- Organic Compounds: Alcohols, ethers, ketones, aldehydes, and hydrocarbons can all react exothermically.[3]
- Powdered Metals: Aluminum, magnesium, zinc, and iron powders can form highly energetic and sensitive mixtures.[2]
- Reducing Agents: Materials like sulfur, phosphorus, and hydrides will react vigorously.[6]
- Cellulosic Materials: Paper, wood, and cotton can be easily ignited by **strontium peroxide**, especially if contaminated and allowed to dry.[1]

Q3: How should I store **strontium peroxide** to minimize risks?

A3: Store **strontium peroxide** in a cool, dry, well-ventilated area away from all combustible materials, organic substances, and reducing agents.[2][3] The storage containers should be tightly sealed to prevent contamination and reaction with moisture in the air.[2]

Q4: What should I do in case of a spill of **strontium peroxide**?

A4: For a small, dry spill, carefully sweep up the material using non-sparking tools and place it in a designated, labeled container for hazardous waste disposal. Avoid creating dust. The area should then be thoroughly cleaned with water. For a large spill, evacuate the area and contact your institution's emergency response team. Do not use paper towels or other combustible materials to clean up the spill.[1]

Q5: Can I use a standard ABC dry chemical fire extinguisher on a fire involving **strontium peroxide**?

A5: It is not recommended. Fires involving strong oxidizers may not be effectively extinguished by smothering agents like those in some dry chemical extinguishers, as the oxidizer provides its own oxygen source. The recommended procedure is to use large amounts of water to cool the reaction and surrounding materials.[1][5] Always consult your institution's safety guidelines and the material's Safety Data Sheet (SDS).

Data Presentation

Table 1: Reactivity of **Strontium Peroxide** with Selected Combustible Materials (Qualitative)

Combustible Material	Reactivity Level	Observations and Potential Hazards
Cellulose (e.g., paper, wood)	High	Can be easily ignited, especially when contaminated and dry.[1]
Powdered Aluminum	Very High	Forms a highly energetic and sensitive mixture. Can ignite from friction or static discharge.[7]
Powdered Magnesium	Very High	Similar to aluminum, forms a highly reactive and easily ignitable mixture.
Sulfur	High	Reacts vigorously upon heating, producing sulfur oxides.
Carbon (Charcoal)	Moderate to High	Can form pyrotechnic mixtures that burn rapidly.[8]
Acetone	High	Can react exothermically, leading to ignition.
Ethanol	High	Can be readily oxidized, posing a fire risk.

Note: The reactivity levels are qualitative and based on general chemical principles and available literature. The actual reactivity can be influenced by factors such as particle size, temperature, and the presence of catalysts.

Experimental Protocols

Protocol 1: Small-Scale Reactivity Screening of Strontium Peroxide with a Solid Combustible Material

Objective: To qualitatively assess the reactivity of **strontium peroxide** with a solid combustible material under controlled heating.

Disclaimer: This experiment should only be performed by trained personnel in a controlled laboratory environment with appropriate safety measures in place.

Materials:

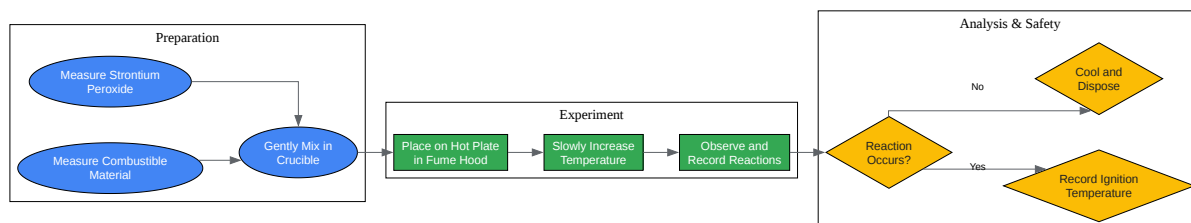
- **Strontium peroxide** (SrO_2)
- Combustible material to be tested (e.g., finely powdered cellulose, sulfur)
- Small ceramic crucibles
- Hot plate with temperature control
- Spatula (non-sparking)
- Fume hood
- Safety shield
- Thermal imaging camera (optional, for monitoring temperature changes)

Procedure:

- Place a small, measured amount (e.g., 100 mg) of the combustible material into a ceramic crucible.
- In a separate weighing boat, measure an equivalent amount of **strontium peroxide**.
- Carefully add the **strontium peroxide** to the crucible containing the combustible material.
- Gently mix the powders with a non-sparking spatula. Do not grind the mixture.
- Place the crucible on a hot plate within a fume hood, behind a safety shield.
- Slowly increase the temperature of the hot plate, starting from ambient temperature.
- Continuously observe the mixture for any signs of reaction, such as color change, gas evolution, smoking, or ignition.

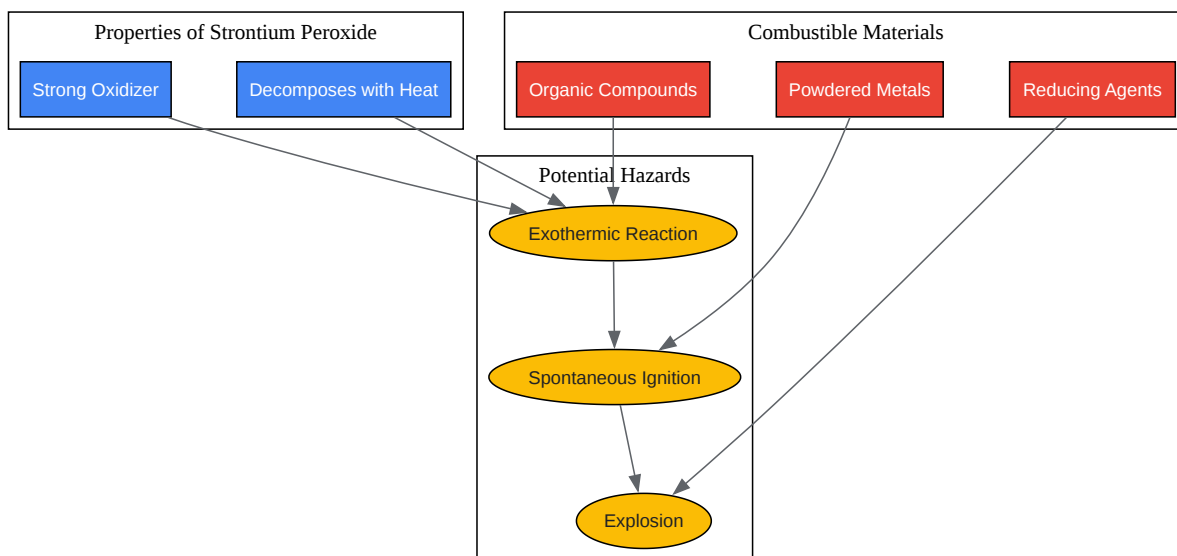
- If a thermal imaging camera is available, monitor the temperature of the mixture.
- Record the temperature at which any reaction is observed.
- If no reaction is observed up to the decomposition temperature of **strontium peroxide** (~410 °C), allow the crucible to cool completely before disposal.

Mandatory Visualizations



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Caption: Experimental workflow for small-scale reactivity screening.



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